

In-Depth Technical Guide: (R)-4-Boc-6-hydroxy-oxazepane

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Compound of Interest

Compound Name: (R)-4-Boc-6-hydroxy-
[1,4]oxazepane

Cat. No.: B3094712

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CAS Number: 1260616-96-3

This technical guide provides a comprehensive overview of (R)-4-Boc-6-hydroxy-oxazepane, a chiral heterocyclic compound of interest to researchers, scientists, and professionals in drug development. This document details its chemical properties, potential synthetic approaches, and its role as a versatile building block in medicinal chemistry.

Chemical Properties and Data

(R)-4-Boc-6-hydroxy-oxazepane, with the systematic name tert-butyl (6R)-6-hydroxy-1,4-oxazepane-4-carboxylate, is a key intermediate in the synthesis of various complex molecules. [1] Its structure incorporates a seven-membered oxazepane ring, a chiral center at the 6th position, and a Boc-protecting group on the nitrogen atom, which enhances its stability and solubility in organic solvents, making it a versatile reagent in organic synthesis.[2]

Property	Value	Reference
CAS Number	1260616-96-3	[3]
Molecular Formula	C ₁₀ H ₁₉ NO ₄	[4]
Molecular Weight	217.26 g/mol	[1]
Purity	≥97%	[4]
Appearance	Not specified	
Melting Point	Not specified	
Boiling Point	Not specified	
Density	Not specified	
SMILES	CC(C)(C)OC(=O)N1CCOC-- INVALID-LINK--C1	[4]

Synthetic Approaches

While a specific, detailed experimental protocol for the direct synthesis of (R)-4-Boc-6-hydroxy-oxazepane is not readily available in public literature, its structure suggests plausible synthetic strategies based on established methods for the preparation of chiral 1,4-oxazepanes.

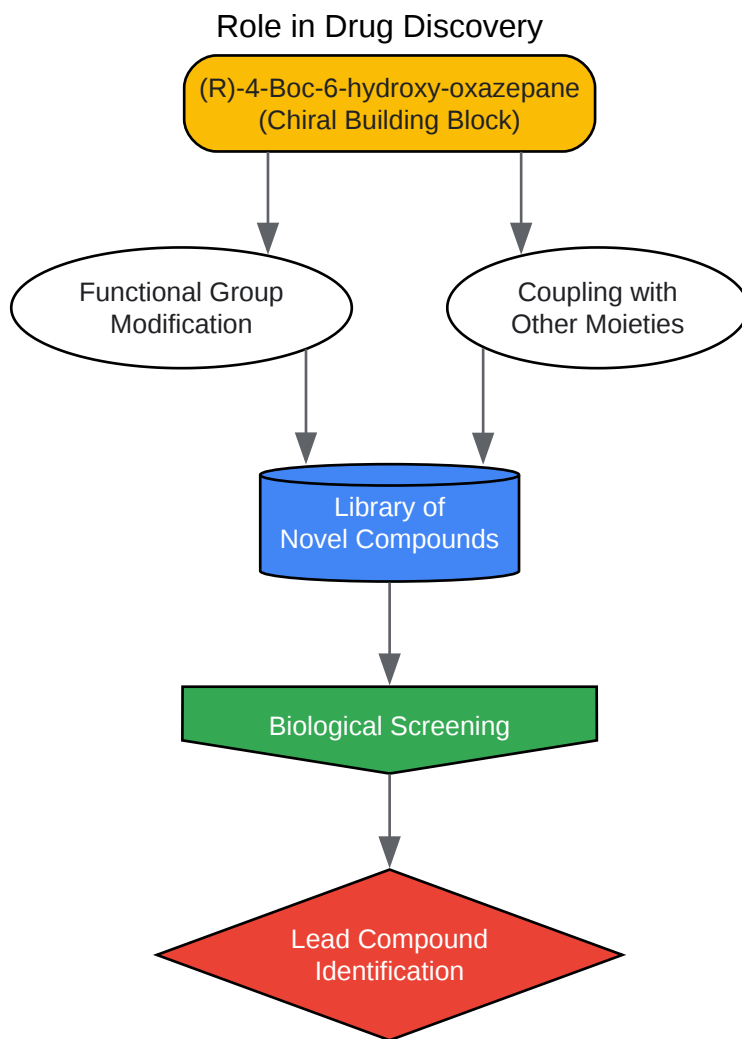
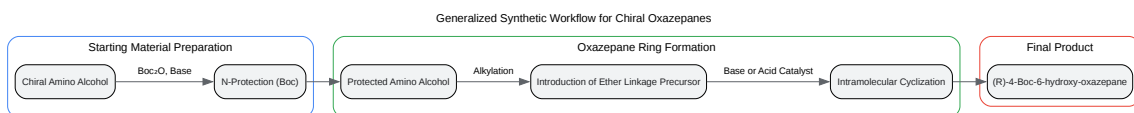
A relevant approach involves the synthesis of chiral 1,4-oxazepane-5-carboxylic acids from polymer-supported homoserine.[5][6][7][8] This methodology, while focused on a different derivative, demonstrates the construction of the chiral oxazepane ring system, which could be adapted for the synthesis of the target molecule.

Key Synthetic Concepts:

- **Starting Materials:** A potential starting point could be a chiral amino alcohol, which would introduce the desired stereochemistry at the C6 position.
- **Ring Formation:** The seven-membered oxazepane ring can be formed through intramolecular cyclization. A common strategy is haloetherification.[6]

- **Protecting Groups:** The use of a Boc (tert-butoxycarbonyl) protecting group on the nitrogen atom is crucial for directing the reaction and preventing side reactions.

A generalized synthetic workflow for a related chiral oxazepane derivative is outlined below.



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References

- 1. calpaclab.com [calpaclab.com]
- 2. 4-Boc-6-Hydroxy-[1,4]oxazepane [myskinrecipes.com]
- 3. (R)-4-Boc-6-hydroxy-[1,4]oxazepane | 1260616-96-3 [chemicalbook.com]
- 4. Synthonix, Inc > Synthons > tert-butyl (6S)-6-hydroxy-1,4-oxazepane-4-carboxylate - [B82060] [synthonix.com]
- 5. Synthesis of chiral 1,4-oxazepane-5-carboxylic acids from polymer-supported homoserine - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Stereo- and regioselective synthesis of polysubstituted chiral 1,4-oxazepanes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. Synthesis of chiral 1,4-oxazepane-5-carboxylic acids from polymer-supported homoserine - RSC Advances (RSC Publishing) [pubs.rsc.org]
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